

Technical Guide: Physical Properties & Engineering of Trifluoroethyl Piperidine Carbamates

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Compound of Interest

Compound Name: 2,2,2-Trifluoroethyl piperidine-1-carboxylate

CAS No.: 1092074-32-2

Cat. No.: B2685587

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Executive Summary: The Fluorinated Pharmacophore

Trifluoroethyl piperidine carbamates represent a specialized class of nitrogen heterocycles where the lipophilic piperidine ring is coupled to a 2,2,2-trifluoroethoxy moiety via a carbamate linkage. In drug discovery, this scaffold is not merely a structural linker but a functional "warhead" tuner.

The inclusion of the 2,2,2-trifluoroethyl (

) group drastically alters the physicochemical profile compared to non-fluorinated ethyl analogs. Key impacts include:

- **Electronic Modulation:** The strong electron-withdrawing nature of the

group (

) reduces the electron density on the carbamate oxygen, increasing the electrophilicity of the carbonyl carbon.

- Lipophilicity (

): The

group enhances lipophilicity, facilitating blood-brain barrier (BBB) penetration, while simultaneously lowering the

of the leaving group (trifluoroethanol) during enzymatic hydrolysis.

- Conformational Bias: The gauche effect of the fluorine atoms influences the spatial arrangement of the ethyl chain, affecting receptor binding kinetics.

Physicochemical Properties Matrix

The following data characterizes the core scaffold: **2,2,2-trifluoroethyl piperidine-1-carboxylate** (CAS: 1092074-32-2).[\[1\]](#)

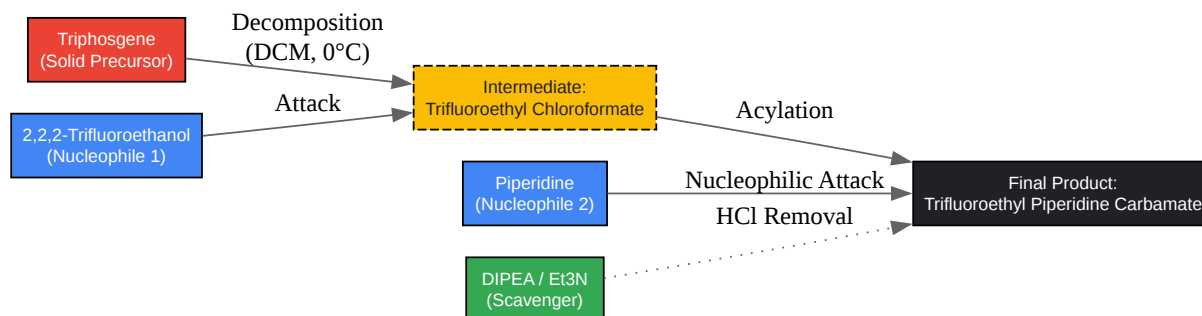
Property	Value / Range	Technical Insight
Molecular Formula		MW: 211.18 g/mol
Physical State	Liquid (at STP)	Colorless to pale yellow oil.[2]
Boiling Point	92–95 °C @ 25 mmHg	Volatile under high vacuum; requires careful rotary evaporation.[2]
Density		Significantly denser than non-fluorinated analog () due to F atoms.
LogP (Predicted)		Optimal range for CNS penetration (Lipinski compliant).
Refractive Index		Lower than alkyl analogs due to low polarizability of fluorine.
Solubility	DCM, EtOAc, DMSO, MeOH	Immiscible with water; forms biphasic layers rapidly.
Leaving Group	(TFE)	The trifluoroethoxy group is a better leaving group than ethoxy (), making this carbamate a "mildly activated" ester.

Synthetic Architecture & Protocols

Strategic Considerations

Direct reaction of piperidine with commercially available 2,2,2-trifluoroethyl chloroformate is the standard route. However, due to the instability and cost of the chloroformate, in-situ generation using Triphosgene is the preferred industrial method for reproducibility and yield.

Diagram: Synthesis Workflow



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Figure 1: Convergent synthesis pathway utilizing in-situ chloroformate generation to minimize handling of volatile toxic intermediates.

Protocol: In-Situ Chloroformate Method

Objective: Synthesis of **2,2,2-trifluoroethyl piperidine-1-carboxylate**.

- Setup: Flame-dry a 250 mL 3-neck round-bottom flask. Equip with a magnetic stir bar, nitrogen inlet, and pressure-equalizing addition funnel.
- Reagent Prep:
 - Charge flask with Triphosgene (0.34 eq) dissolved in anhydrous DCM ().
 - Cool to 0 °C (ice/water bath).
- Activation:
 - Add 2,2,2-Trifluoroethanol (1.0 eq) mixed with Pyridine (1.0 eq) dropwise over 20 minutes.
 - Mechanism: Pyridine catalyzes the decomposition of triphosgene to phosgene, which immediately reacts with TFE to form trifluoroethyl chloroformate.

- Stir at 0 °C for 30 minutes.
- Coupling:
 - Add Piperidine (1.0 eq) mixed with Triethylamine (1.1 eq) dropwise.
 - Critical Step: Maintain temperature
to prevent double-acylation or decomposition.
- Workup:
 - Warm to Room Temperature (RT) and stir for 2 hours.
 - Quench with saturated
solution.
 - Extract aqueous layer with DCM (
).
 - Wash combined organics with
(to remove unreacted piperidine/pyridine), then Brine.
 - Dry over
, filter, and concentrate in vacuo.
- Purification:
 - If necessary, purify via flash chromatography (Hexanes:EtOAc 9:1).
 - Note: The product is often pure enough (>95%) after workup due to the volatility of reagents.

Spectroscopic Characterization (Self-Validation)

To ensure the integrity of the synthesized carbamate, the following spectral signatures must be verified.

Nuclear Magnetic Resonance (NMR)[2][3][4][5]

- NMR (376 MHz, $CDCl_3$):
 - ppm (Triplet, 3H): Corresponds to the methyl protons of the trifluoroethyl group. Diagnostic: This signal confirms the presence of the trifluoroethyl group. A singlet indicates hydrolysis (free TFE) or lack of coupling.
- NMR (400 MHz, $CDCl_3$):
 - ppm (Quartet, 2H): Corresponds to the methylene protons of the trifluoroethyl group (CH₂CF₃). The chemical shift is downfield compared to a standard ethyl group (1.2 ppm) due to the electron-withdrawing fluorines.
 - ppm (Multiplet, 4H): Corresponds to the -CH₂- protons of the piperidine ring.
 - ppm (Multiplet, 2H): Corresponds to the -CH₂- protons of the piperidine ring.

Infrared Spectroscopy (FT-IR)

- Carbonyl Stretch (): .
 - Shift: Higher frequency than standard dialkyl carbamates () due to the inductive effect of the group reducing resonance donation from the alkoxy oxygen.

Biophysical Implications & Reactivity[6]

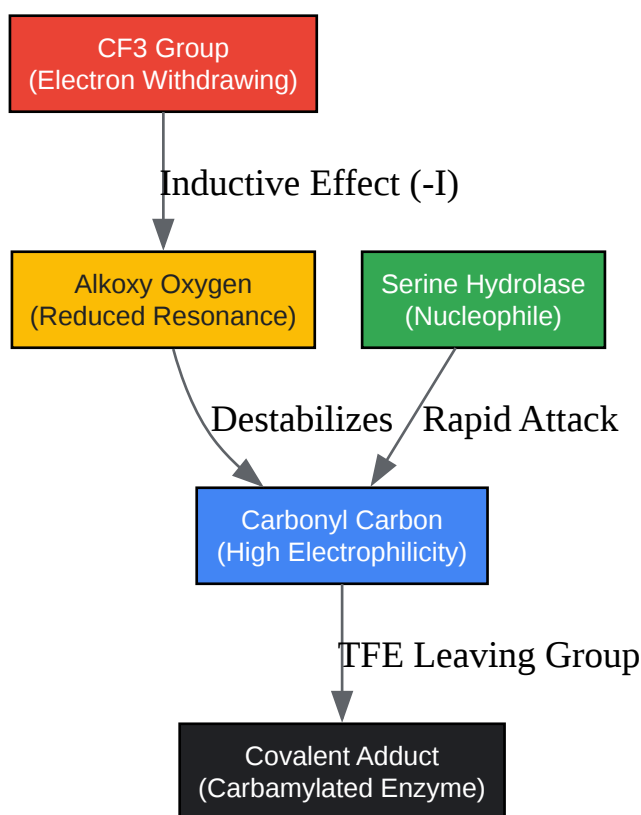
Hydrolytic Stability & Enzyme Inhibition

The trifluoroethyl carbamate moiety is a "privileged scaffold" in the design of serine hydrolase inhibitors (e.g., FAAH, MAGL).

Mechanism of Action: Unlike standard ethyl carbamates, which are generally stable, the -trifluoroethyl group activates the carbonyl.

- Electrophilicity: The group pulls electron density, making the carbonyl carbon more positive ().
- Leaving Group Ability: The of 2,2,2-trifluoroethanol is 12.4. Upon nucleophilic attack by a serine residue (Enz-Ser-OH), the expulsion of trifluoroethoxide is energetically more favorable than ethoxide (16).
- Result: This creates a pseudo-irreversible or slow-reversible inhibitor. The carbamylated enzyme is stable enough to block substrate access but may slowly hydrolyze over hours/days.

Diagram: Reactivity Logic



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Figure 2: The electronic cascade initiated by the trifluoromethyl group that enhances inhibitor potency.

References

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